

Spectroscopic Characterization of 1H-Pyrrolizine Compounds: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1H-pyrrolizine

CAS No.: 251-59-2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize the **1H-pyrrolizine** core structure, a key heterocyclic scaffold in numerous natural products and synthetic compounds of medicinal interest. This document details the principles and expected outcomes for the analysis of **1H-pyrrolizine** and its derivatives by Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, Ultraviolet-Visible (UV-Vis) Spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols and structured data tables are provided to facilitate the practical application of these methods in a research and development setting.

The 1H-Pyrrolizine Core Structure

1H-pyrrolizine is an aromatic heterocyclic organic compound with the chemical formula C_7H_7N .^[1] It consists of two fused five-membered rings, a pyrrole ring and a pyrrolidine ring, sharing a nitrogen atom at the bridgehead.^[1] The fully saturated analog is known as pyrrolizidine or hexahydro-**1H-pyrrolizine**.^{[2][3]} The structural elucidation and characterization

of novel **1H-pyrrolizine** derivatives are critically dependent on a combination of modern spectroscopic techniques.

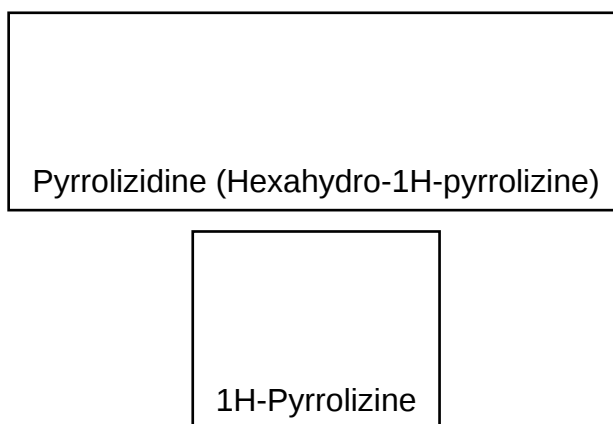


Figure 1. Chemical Structures of 1H-Pyrrolizine and its Saturated Analog

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Caption: Figure 1. Structures of **1H-Pyrrolizine** and Pyrrolizidine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the unambiguous structure determination of organic molecules, providing detailed information about the chemical environment, connectivity, and stereochemistry of atoms. For **1H-pyrrolizine** derivatives, both ^1H and ^{13}C NMR are essential.

2.1. ^1H NMR Spectroscopy

The aromatic protons of the **1H-pyrrolizine** ring are expected to resonate in the downfield region typical for aromatic and heteroaromatic compounds, generally between 6.0 and 8.5 ppm, due to the deshielding effect of the ring current.^{[4][5]} Protons on the partially saturated ring of dihydro-**1H-pyrrolizines** will appear further upfield.

2.2. ^{13}C NMR Spectroscopy

The carbon atoms of the aromatic rings in **1H-pyrrolizine** derivatives typically show signals in the range of 110 to 150 ppm.^{[6][7]} The specific chemical shifts are influenced by the substitution pattern and the electronic effects of the substituents.

Table 1: Typical ¹H and ¹³C NMR Chemical Shift Ranges for **1H-Pyrrolizine** Derivatives

Atom Type	¹ H Chemical Shift (δ, ppm)	¹³ C Chemical Shift (δ, ppm)
Aromatic CH	6.0 - 8.5	110 - 140
Bridgehead C (quaternary)	-	130 - 150
Aliphatic CH ₂ (in dihydro derivatives)	2.5 - 4.5	20 - 50
Aliphatic CH (in dihydro derivatives)	3.0 - 5.0	30 - 60

Note: Data are approximate and can vary based on solvent and substituents.^{[4][6][7]}

2.3. Experimental Protocol for NMR Spectroscopy

A general protocol for acquiring high-resolution NMR spectra of **1H-pyrrolizine** compounds is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of the purified **1H-pyrrolizine** compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆, or D₂O) in a standard 5 mm NMR tube. The choice of solvent is critical and should dissolve the compound completely. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm), unless the solvent signal can be used as a reference.
- **Instrument Setup:** Place the NMR tube in the spectrometer's probe. Tune and match the probe for the desired nuclei (¹H and ¹³C). Shim the magnetic field to achieve optimal homogeneity and resolution.
- **¹H NMR Acquisition:**
 - Acquire a standard one-dimensional ¹H NMR spectrum.

- Typical parameters on a 400 MHz spectrometer: spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - Typical parameters on a 100 MHz spectrometer: spectral width of 200-240 ppm, a larger number of scans (e.g., 1024 or more) is usually required due to the low natural abundance of ¹³C.
- 2D NMR Experiments (for detailed structural elucidation):
 - COSY (Correlation Spectroscopy): To identify proton-proton spin coupling networks.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for assigning quaternary carbons and connecting different spin systems.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, aiding in stereochemical assignments.
- Data Processing: Apply Fourier transformation to the acquired free induction decays (FIDs). Phase and baseline correct the spectra. Integrate the signals in the ¹H NMR spectrum to determine the relative number of protons. Reference the chemical shifts to the internal standard.

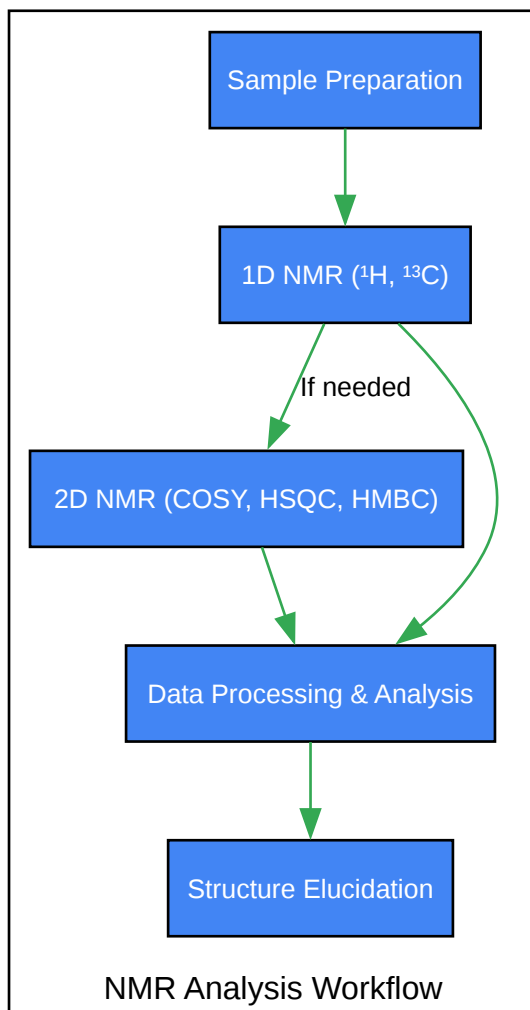


Figure 2. General Workflow for NMR-based Structure Elucidation

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Caption: Figure 2. Workflow for NMR-based Structure Elucidation.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

For an aromatic system like **1H-pyrrolizine**, characteristic absorptions are expected for C-H and C=C bonds within the aromatic rings.[8]

Table 2: Characteristic IR Absorption Bands for **1H-Pyrrolizine** Compounds

Functional Group	Absorption Range (cm ⁻¹)	Intensity	Notes
Aromatic C-H Stretch	3100 - 3000	Medium	Characteristic for aromatic rings.[8][9]
Aliphatic C-H Stretch	3000 - 2850	Medium	Present in saturated or partially saturated rings.
Aromatic C=C Stretch	1600 - 1450	Medium-Weak	Often appear as a series of sharp bands. [6]
C-N Stretch	1350 - 1000	Medium	
Aromatic C-H Out-of-Plane Bend	900 - 675	Strong	Pattern is diagnostic of substitution.[8]

3.1. Experimental Protocol for IR Spectroscopy

- Sample Preparation (Solid Samples):
 - KBr Pellet: Grind 1-2 mg of the solid sample with ~100 mg of dry KBr powder in an agate mortar. Press the mixture into a thin, transparent pellet using a hydraulic press.
 - Nujol Mull: Grind a few milligrams of the solid sample to a fine powder and add a drop of Nujol (mineral oil). Mix to form a paste and spread it thinly between two KBr or NaCl plates.
- Sample Preparation (Liquid Samples):
 - Place a drop of the neat liquid between two KBr or NaCl plates to form a thin film.
- Data Acquisition:
 - Place the sample holder in the IR spectrometer.

- Record a background spectrum (of air, or the KBr plates with Nujol if a mull is used).
- Record the sample spectrum, typically in the range of 4000 to 400 cm^{-1} .
- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final transmittance or absorbance spectrum.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about electronic transitions within a molecule, particularly in conjugated systems. Aromatic compounds like **1H-pyrrolizine** are expected to show characteristic absorptions in the UV region. The position (λ_{max}) and intensity (molar absorptivity, ϵ) of these absorptions are sensitive to the extent of conjugation and the presence of substituents.

For substituted pyrrolizin-3-one derivatives, maximum absorbance peaks have been observed in the range of 306–416 nm.^[10] The unsubstituted **1H-pyrrolizine** is expected to have absorption maxima at shorter wavelengths.

Table 3: Expected UV-Vis Absorption for **1H-Pyrrolizine** Systems

Chromophore System	Expected λ_{max} Range (nm)	Notes
Aromatic 1H-Pyrrolizine	200 - 350	Multiple bands are possible due to $\pi \rightarrow \pi^*$ transitions.
Substituted/Extended Conjugation	300 - 450+	Bathochromic (red) shift with increased conjugation or donor groups. ^[10]

4.1. Experimental Protocol for UV-Vis Spectroscopy

- Solvent Selection: Choose a UV-grade solvent that dissolves the sample and is transparent in the wavelength range of interest (e.g., ethanol, methanol, cyclohexane, water).
- Sample Preparation: Prepare a dilute solution of the **1H-pyrrolizine** compound in the chosen solvent. The concentration should be adjusted so that the maximum absorbance is between

0.5 and 1.5 absorbance units.

- Data Acquisition:
 - Use a matched pair of quartz cuvettes. Fill one cuvette with the pure solvent (the blank) and the other with the sample solution.
 - Place the cuvettes in the spectrophotometer.
 - First, record a baseline spectrum with the blank in both the sample and reference beams.
 - Then, record the absorption spectrum of the sample over the desired wavelength range (e.g., 200-800 nm).

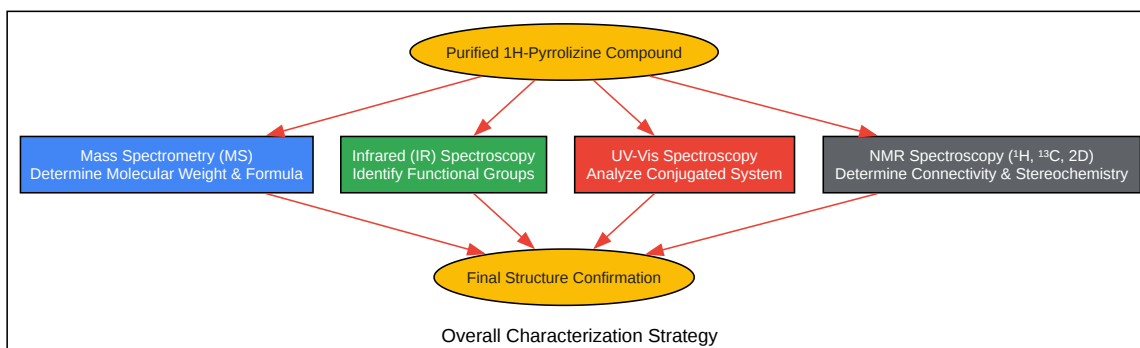


Figure 3. Spectroscopic Analysis Workflow

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Caption: Figure 3. Integrated Spectroscopic Analysis Workflow.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and can provide information about its structure through fragmentation analysis.

For **1H-pyrrolizine** (C_7H_7N), the exact mass is 105.0578 Da.[1] The saturated analog, hexahydro-**1H-pyrrolizine** ($C_7H_{13}N$), has a molecular weight of 111.1848 g/mol.[2] The mass spectrum of hexahydro-**1H-pyrrolizine** shows a molecular ion peak (M^+) at m/z 111.

The fragmentation of pyrrolizidine alkaloids (which contain the saturated pyrrolizidine core) is well-studied. Common fragmentation patterns can help in identifying the core structure and the nature of substituents.

Table 4: Mass Spectrometry Data for **1H-Pyrrolizine** and its Saturated Analog

Compound	Formula	Molecular Weight (g/mol)	Key m/z values (EI-MS)
1H-Pyrrolizine	C_7H_7N	105.14	Expected M^+ at m/z 105.
Hexahydro-1H-pyrrolizine	$C_7H_{13}N$	111.18	M^+ at m/z 111, significant fragments at m/z 82, 83, 55.[2]

5.1. Experimental Protocol for Mass Spectrometry (Electron Ionization - GC-MS)

- Sample Preparation: Dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane, methanol). The concentration should be in the range of 10-100 $\mu\text{g/mL}$.
- Instrumentation (GC-MS):
 - Gas Chromatograph (GC): Inject a small volume (e.g., 1 μL) of the sample solution into the GC. The sample is vaporized and separated on a capillary column (e.g., a nonpolar DB-5 column). The GC oven temperature is programmed to ramp up to elute the compound of interest.

- Mass Spectrometer (MS): The eluent from the GC enters the ion source of the mass spectrometer.
- Ionization (Electron Ionization - EI): The sample molecules are bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole).
- Detection: The separated ions are detected, and a mass spectrum (a plot of ion intensity vs. m/z) is generated.

This guide provides the foundational spectroscopic knowledge and practical protocols for the characterization of **1H-pyrrolizine** compounds. The combined application of these techniques is indispensable for the unambiguous structural elucidation and purity assessment required in chemical research and drug development.

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